

A Technical Guide to the Theoretical Exploration of Methyl Chlorate

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Compound of Interest

Compound Name: *Methyl chlorate*

CAS No.: 91589-75-2

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Abstract

This technical guide addresses the topic of **methyl chlorate** (CH_3ClO_3), a compound that has been the subject of theoretical interest. It is crucial to note at the outset that **methyl chlorate** is a hypothetical compound; repeated attempts to synthesize it have been unsuccessful.^[1] Consequently, the "early literature" on its discovery is not one of experimental observation but of computational exploration. This document summarizes the theoretical data available for **methyl chlorate** and, to provide a comprehensive context, offers a comparative overview of related, stable compounds: methyl chloride (CH_3Cl), methyl perchlorate (CH_3ClO_4), and methyl chloroformate (ClC(O)OCH_3). The synthesis and properties of these existing compounds are well-documented and offer insight into the challenges that may preclude the isolation of **methyl chlorate**.

The Hypothetical Nature of Methyl Chlorate

Methyl chlorate, the methyl ester of chloric acid, remains an un-isolated molecule.^[1] Its existence and properties have been investigated through high-level computational studies.

These theoretical explorations have examined its potential molecular structure, stability, and energetic properties.[2] Two isomers, the O-bonded and the Cl-bonded forms, have been computationally analyzed to determine their molecular properties, including enthalpies of formation and decomposition.[2] The lack of successful synthesis suggests a significant instability, preventing its isolation under experimental conditions.

Comparative Analysis of Related Methyl Compounds

To understand the chemical context of the hypothetical **methyl chlorate**, it is instructive to examine its stable, well-characterized chemical relatives.

Methyl Chloride (Chloromethane)

Methyl chloride is a colorless, flammable gas with a faint, sweet odor.[3][4] It is a crucial reagent in industrial chemistry, primarily in the production of silicones, and also finds use in the synthesis of other chemicals like methylcellulose.[5][6]

Methyl Perchlorate

Methyl perchlorate is the methyl ester of perchloric acid and, unlike **methyl chlorate**, has been synthesized and characterized.[7] It is a volatile, liquid organic compound that is highly explosive and a toxic alkylating agent.[7]

Methyl Chloroformate

Methyl chloroformate is the methyl ester of chloroformic acid. It is a colorless, oily liquid with a pungent odor, used in organic synthesis to introduce a methoxycarbonyl group.[8][9]

Quantitative Data Summary

The following tables summarize the computed properties for the hypothetical **methyl chlorate** and the experimentally determined properties for its stable chemical relatives.

Table 1: Computed Properties of **Methyl Chlorate**

Property	Value
Molecular Formula	CH₃ClO₃
Molar Mass	98.48 g/mol [10]
Exact Mass	97.9770716 Da[10]
XLogP3	2.4[10]
Polar Surface Area	43.4 Å ² [10]
Rotatable Bond Count	1[10]

Source: PubChem CID 18695386. All data are computationally derived.

Table 2: Experimental Properties of Related Methyl Compounds

Property	Methyl Chloride (CH ₃ Cl)	Methyl Perchlorate (CH ₃ ClO ₄)	Methyl Chloroformate (ClC(O)OCH ₃)
Molar Mass	50.49 g/mol [3][6]	114.48 g/mol [7]	94.49 g/mol [8]
Appearance	Colorless gas[3][4]	Colorless liquid[7]	Colorless oily liquid[8]
Boiling Point	-23.8 °C[3]	52.0 °C[7]	70 to 72 °C[8]
Melting Point	-97.4 °C[3]	N/A	< -81 °C
Flash Point	-49.9 °F (flammable gas)[3]	-14.8 ± 18.7 °C[7]	10 °C[8]

| Water Solubility | Slightly soluble[3][6] | Reacts | Hydrolyzes[8] |

Experimental Protocols

As **methyl chlorate** has not been successfully synthesized, no experimental protocol for its preparation exists. Below are representative synthesis methodologies for the related, stable compounds.

Synthesis of Methyl Chloride

Gas-Phase Hydrochlorination of Methanol: This industrial method involves the reaction of methanol vapor and hydrogen chloride gas over a catalyst, typically alumina-based.^[5]

- A mixture of methanol and hydrogen chloride gas is passed through a fixed-bed tubular reactor containing the catalyst.^[5]
- The reaction is typically carried out at temperatures between 160-300°C and pressures of 0.05-0.45 MPa.
- The heat of the reaction is removed by a heat transfer fluid circulating outside the reactor tubes.
- The resulting gas stream, containing methyl chloride, water, and unreacted starting materials, is then purified through a series of condensation and distillation steps.^[5]

Synthesis of Methyl Perchlorate

Reaction of Iodomethane with Silver Perchlorate: A common laboratory-scale synthesis involves the reaction of iodomethane with a solution of silver perchlorate in an inert solvent like benzene.^[7]

- A solution of silver perchlorate in benzene is prepared.
- Iodomethane is added to this solution.
- The reaction proceeds with the precipitation of silver iodide.
- The resulting methyl perchlorate in the benzene solution is separated from the precipitate.
- Careful distillation is required to isolate the highly explosive methyl perchlorate.

Synthesis of Methyl Chloroformate

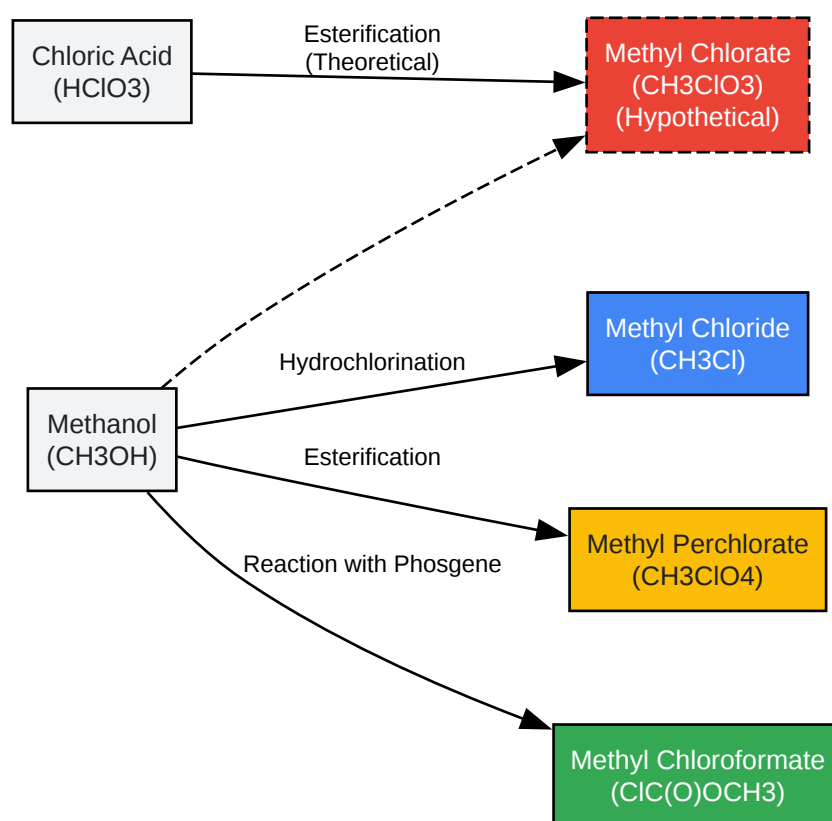
Reaction of Methanol with Phosgene: Methyl chloroformate is synthesized by the reaction of anhydrous methanol with phosgene.^{[8][11]}

- Anhydrous methanol is reacted with phosgene, often in a solvent.

- The reaction is typically carried out at low temperatures to control the exothermic reaction and minimize side products.
- The resulting methyl chloroformate is then purified, usually by distillation.

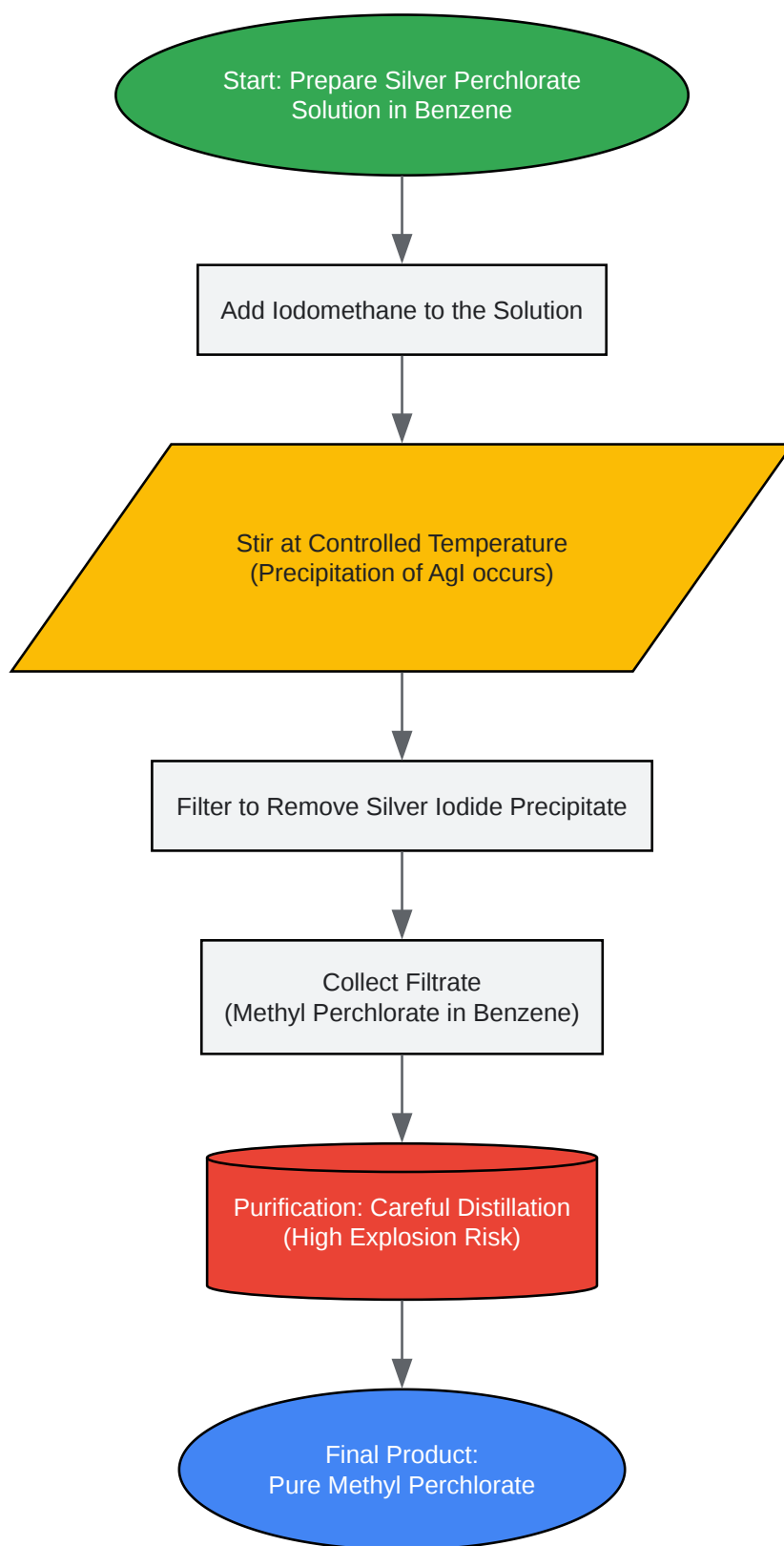
Visualizations

The following diagrams illustrate the conceptual relationships and a representative experimental workflow.



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Caption: Conceptual relationships between chloric acid, hypothetical **methyl chlorate**, and related stable compounds.



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Caption: Workflow for the laboratory synthesis of methyl perchlorate.

Conclusion

The literature on "**methyl chlorate**" is exclusively theoretical, as the compound has not been successfully synthesized. Computational studies provide the only available data on its potential properties. In contrast, the related compounds—methyl chloride, methyl perchlorate, and methyl chloroformate—are well-characterized, with established methods of synthesis and a wide range of applications. This guide provides researchers with a clear distinction between the hypothetical nature of **methyl chlorate** and the concrete experimental data available for its chemical relatives, thereby clarifying a point of potential confusion in the chemical literature.

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